

# Nonyl Isocyanate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Nonyl isocyanate

Cat. No.: B1600034

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CAS Number: 4184-73-0[1][2][3]

This technical guide provides comprehensive safety information, handling protocols, and essential data for **nonyl isocyanate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Nonyl isocyanate**, also known as 1-isocyanatononane, is a chemical intermediate with the molecular formula C<sub>10</sub>H<sub>19</sub>NO.[2][3] It is recognized for its high reactivity, which necessitates stringent safety and handling protocols.

Property	Value	Source
CAS Number	4184-73-0	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> NO	[2][3]
Molecular Weight	169.26 g/mol	[2][3]
Synonyms	1-isocyanatononane	[2][3]

## Safety Data and Hazard Information

**Nonyl isocyanate** is classified as a hazardous substance. The following tables summarize the key safety information derived from globally harmonized system (GHS) classifications and

safety data sheets (SDS).

## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 1 to 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2/2A
Respiratory Sensitization	Category 1
Skin Sensitization	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)
Aquatic Hazard (Short-term)	Category 3
Aquatic Hazard (Long-term)	Category 2

## Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.[3]
H312	Harmful in contact with skin.[3]	
H315	Causes skin irritation.[3]	
H317	May cause an allergic skin reaction.	
H319	Causes serious eye irritation. [3]	
H330/H332	Fatal or harmful if inhaled.[3]	
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	
H335	May cause respiratory irritation.	
Precautionary	P260	Do not breathe mist or vapors.
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P501	Dispose of contents/container to an approved waste disposal	

plant.

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## Experimental Protocols and Safe Handling

Given the hazardous nature of isocyanates, adherence to strict experimental protocols is paramount. The following sections outline essential procedures for handling, storage, and disposal.

### Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following diagram illustrates the logical relationship between the hazards of **nonyl isocyanate** and the required personal protective equipment.

Caption: Hazard to PPE Correlation Diagram.

### Handling and Storage Protocol

- Ventilation: Always handle **nonyl isocyanate** in a well-ventilated area, preferably within a chemical fume hood.
- Inert Atmosphere: Isocyanates are moisture-sensitive. Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation and reaction.
- Container: Keep the container tightly closed in a dry and cool place.<sup>[4]</sup> Containers that have been opened must be carefully resealed and kept upright.
- Incompatible Materials: Avoid contact with water, alcohols, amines, and strong bases, as these can trigger vigorous and exothermic reactions.
- Temperature: Avoid heating, as it increases vaporization and the risk of inhalation exposure.<sup>[5]</sup>

### Spill Management and Decontamination

In the event of a spill, immediate and appropriate action is required to mitigate exposure and environmental contamination.

- Evacuation and Ventilation: Evacuate and ventilate the spill area immediately.
- Containment: Dike the spill to prevent it from entering water systems.
- Absorption: For minor spills, absorb the material with a dry, inert absorbent such as sawdust or a commercial sorbent.
- Neutralization: Prepare a decontamination solution to neutralize the absorbed isocyanate. Two common formulations are:
  - Formula 1: 5-10% sodium carbonate, 0.2% liquid detergent, and the remainder water.
  - Formula 2: 3-8% concentrated ammonia solution, 0.2% liquid detergent, and the remainder water. (Note: This requires excellent ventilation due to ammonia vapors).
- Collection: Shovel the neutralized mixture into open-top containers. Do not seal these containers, as the reaction with moisture can produce carbon dioxide gas, leading to a pressure buildup and potential rupture.[6]

## Waste Disposal Protocol

- Labeling: All waste containing **nonyl isocyanate** must be labeled as hazardous.
- Neutralization: Before disposal, excess **nonyl isocyanate** should be reacted (quenched) in a controlled manner. A common method is the slow addition of the isocyanate to a stirred solution of a polyol or an alcohol (e.g., isopropanol) in an inert solvent. The reaction should be performed in a fume hood, and the temperature should be monitored.
- Licensed Disposal: Dispose of the neutralized waste, contaminated absorbents, and empty containers through a licensed hazardous waste disposal contractor.[6] Adhere to all federal, state, and local regulations.[6]

## First Aid Measures

The following workflow outlines the immediate first aid steps to be taken in case of exposure to **nonyl isocyanate**.

Caption: First Aid Workflow for **Nonyl Isocyanate** Exposure.

This guide is intended to provide essential technical and safety information. Researchers must always consult the most current Safety Data Sheet provided by their supplier and adhere to all institutional and regulatory safety protocols.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)